

An In-depth Technical Guide to N-Methyl-1-pentanamine Hydrochloride

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Compound of Interest

Compound Name:	<i>N-Methyl-1-pentanamine Hydrochloride</i>
CAS No.:	74109-19-6
Cat. No.:	B126626

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This guide serves as a comprehensive technical resource on **N-Methyl-1-pentanamine Hydrochloride**, a key chemical intermediate with significant applications in organic synthesis and pharmaceutical development. As a Senior Application Scientist, the aim is to provide not just procedural steps, but a deeper understanding of the causality behind experimental choices, ensuring both technical accuracy and practical, field-proven insights. This document is structured to be a self-validating system, with every protocol and piece of data supported by authoritative sources.

Section 1: Chemical Identity and Properties

CAS Number and Synonyms

- **N-Methyl-1-pentanamine Hydrochloride:**

- CAS Number: 74109-19-6[1][2]
- N-Methyl-1-pentanamine (Free Base):
 - CAS Number: 25419-06-1[3][4][5]
 - Synonyms: N-Methylpentylamine, N-methyl-n-pentylamine, Amylmethylamine, 1-Pentanamine, N-methyl-[3][4][5][6]

Chemical and Physical Properties

A summary of the key chemical and physical properties of N-Methyl-1-pentanamine and its hydrochloride salt is presented in the table below.

Property	N-Methyl-1-pentanamine	N-Methyl-1-pentanamine Hydrochloride	References
Molecular Formula	C6H15N	C6H16ClN	[2][3]
Molecular Weight	101.19 g/mol	137.65 g/mol	[2][3]
Appearance	Colorless liquid	White to off-white crystalline solid	[7]
Boiling Point	116-118 °C	Not available	[7]
Melting Point	-87.87 °C (estimate)	Not available	[7]
Flash Point	12.77 °C (closed cup)	Not available	[7]
Density	0.738 g/cm ³ at 25 °C	Not available	[7]

Section 2: Synthesis of N-Methyl-1-pentanamine Hydrochloride

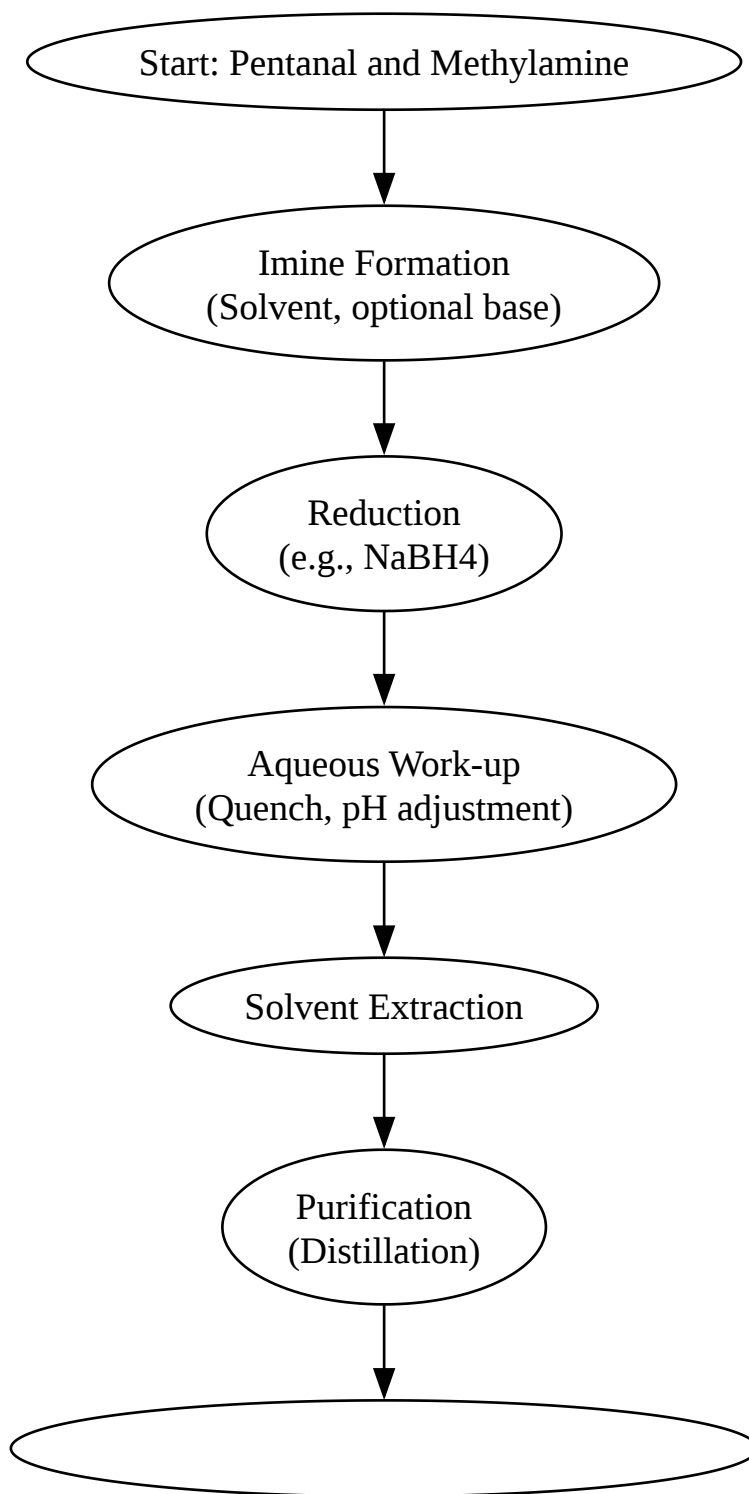
The synthesis of **N-Methyl-1-pentanamine Hydrochloride** is typically a two-step process involving the synthesis of the free base, N-Methyl-1-pentanamine, followed by its conversion to the hydrochloride salt. A common and efficient method for the synthesis of the free base is through reductive amination.

Synthesis of N-Methyl-1-pentanamine via Reductive Amination

Reductive amination involves the reaction of an aldehyde or ketone with an amine to form an imine intermediate, which is then reduced to the desired amine.[8] For the synthesis of N-Methyl-1-pentanamine, pentanal is reacted with methylamine.

- Imine Formation:
 - In a round-bottom flask equipped with a magnetic stirrer, dissolve pentanal (1.0 equivalent) in a suitable solvent such as methanol or ethanol.
 - Add a solution of methylamine (1.1-1.5 equivalents) in the same solvent. If using methylamine hydrochloride, a non-nucleophilic base like triethylamine (1.1-1.5 equivalents) should be added to liberate the free amine.
 - Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the N-pentylidenemethanamine intermediate. The reaction can be monitored by TLC or GC-MS.
- Reduction:
 - To the stirring solution containing the imine, add a reducing agent such as sodium borohydride (NaBH_4) or sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) portion-wise to control any potential exotherm. Sodium cyanoborohydride (NaBH_3CN) is also an effective reducing agent that can selectively reduce the imine in the presence of unreacted aldehyde.[9]
 - Continue to stir the reaction mixture at room temperature for 12-24 hours.
- Work-up and Purification:
 - Quench the reaction by the slow addition of water or a dilute acid solution (e.g., 1 M HCl) to decompose the excess reducing agent.
 - Adjust the pH of the solution to basic ($\text{pH} > 10$) with a suitable base (e.g., NaOH) to ensure the amine is in its free base form.

- Extract the aqueous layer with an organic solvent such as diethyl ether or ethyl acetate (3 x volume).
- Combine the organic layers, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude N-Methyl-1-pentanamine.
- The crude product can be purified by distillation under reduced pressure.



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Caption: General workflow illustrating the use of N-Methyl-1-pentanamine as a building block in API synthesis.

Building Block in Medicinal Chemistry

The N-alkyl-pentanamine scaffold is of interest in medicinal chemistry for the development of new therapeutic agents. For example, derivatives of N-alkyl-2-pentanamine have been incorporated into the side chains of 4-aminoquinoline-based antimalarial drugs. [10]The pentyl chain provides appropriate lipophilicity, and the secondary amine allows for further functionalization to optimize the drug's properties.

Section 5: Safety, Handling, and Storage

Proper handling and storage of **N-Methyl-1-pentanamine Hydrochloride** are crucial for laboratory safety.

Hazard Identification

- N-Methyl-1-pentanamine (Free Base): Highly flammable liquid and vapor. Toxic if swallowed. Causes severe skin burns and eye damage. [7]* **N-Methyl-1-pentanamine Hydrochloride**: May be harmful if swallowed. Causes skin and eye irritation.

Handling and Personal Protective Equipment (PPE)

- Handle in a well-ventilated area, preferably in a fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment, including:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A lab coat

Storage

- Store in a cool, dry, and well-ventilated place. [7]* Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents. [7]

Material Compatibility

When selecting storage containers and reaction vessels, it is important to consider material compatibility. A comprehensive chemical compatibility chart should be consulted. [\[11\]](#)

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